

TCH-165 stock solution preparation and storage

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Compound of Interest

Compound Name: TCH-165

Cat. No.: B611247

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Application Notes and Protocols for TCH-165 A Small Molecule Modulator of Proteasome Assembly

Introduction

TCH-165 is a potent small molecule modulator of the proteasome, a critical cellular machinery for protein degradation. It uniquely enhances the activity of the 20S proteasome, offering a valuable tool for studying cellular processes regulated by protein turnover and for the development of novel therapeutics targeting diseases associated with the accumulation of intrinsically disordered proteins (IDPs).^{[1][2]} This document provides detailed protocols for the preparation and storage of **TCH-165** stock solutions, along with an overview of its mechanism of action and applications.

TCH-165 regulates the dynamic equilibrium between the 26S and 20S proteasome complexes.^[1] It promotes the disassembly of the 26S proteasome, leading to an increase in the levels of the free 20S proteasome. This, in turn, enhances the degradation of IDPs such as α -synuclein, tau, and the oncoprotein c-Myc, while not affecting the degradation of structured proteins like GAPDH. This selective activity makes **TCH-165** a valuable probe for investigating the roles of the 20S proteasome in various cellular pathways and disease models.

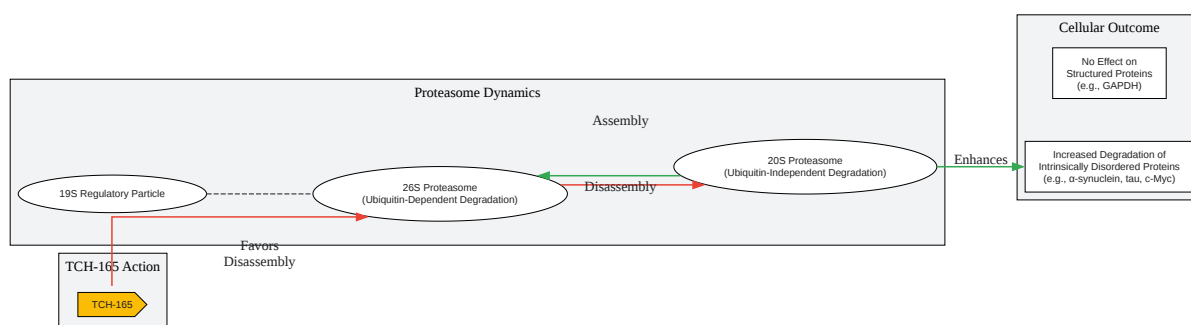
Physicochemical and Biological Properties

A summary of the key quantitative data for **TCH-165** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₃₉ H ₃₇ N ₃ O ₃	
Molecular Weight	595.74 g/mol	
CAS Number	1446350-60-2	
Appearance	Solid	
Purity	≥98%	
Solubility	- Soluble to 100 mM in DMSO- Soluble to 100 mM in Ethanol- Soluble in Methanol	
EC ₅₀ (20S Proteasome)	- Chymotrypsin-like: 4.2 μM- Trypsin-like: 3.2 μM- Caspase- like: 4.7 μM	
IC ₅₀ (Cell Growth)	- RPMI-8226 cells: 1.6 μM- U87MG cells: 2.4 μM	

Mechanism of Action of TCH-165

TCH-165 modulates proteasome dynamics, shifting the equilibrium from the 26S proteasome towards the 20S proteasome. This leads to an increase in the degradation of intrinsically disordered proteins.



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Caption: Mechanism of action of **TCH-165** on the proteasome complex.

Experimental Protocols

Preparation of TCH-165 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TCH-165** in DMSO.

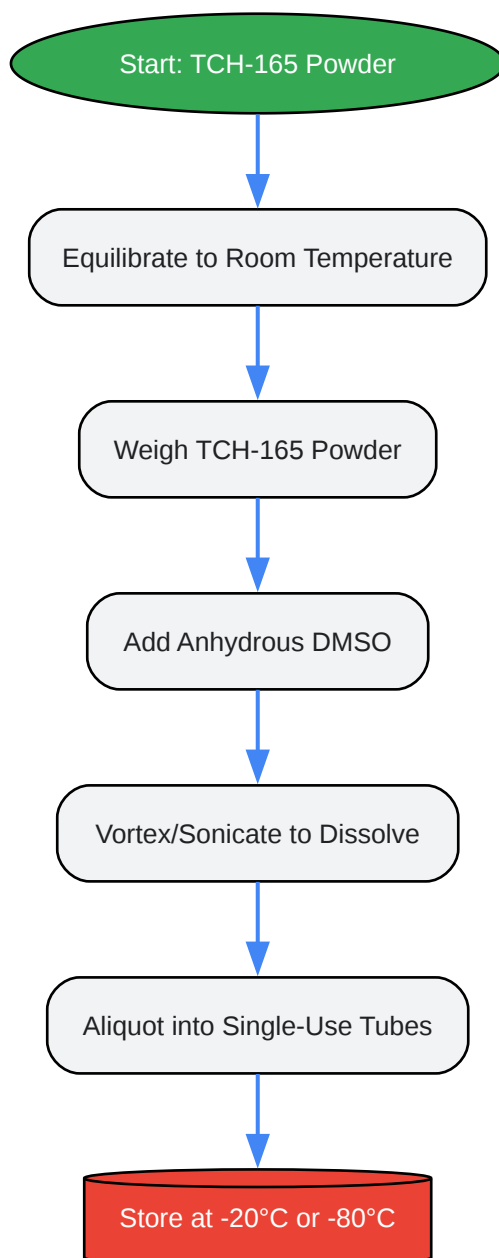
Materials:

- **TCH-165** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Analytical balance

Procedure:

- Pre-weighing Preparation: Allow the vial of **TCH-165** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of **TCH-165** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.5957 mg of **TCH-165** (Molecular Weight = 595.74 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **TCH-165** powder. For the example above, add 100 μ L of DMSO.
- Solubilization: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C. The stock solution is stable for at least one year when stored at -20°C and for up to two years at -80°C.



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Caption: Workflow for **TCH-165** stock solution preparation.

In Vitro Cell-Based Assays

For in vitro experiments, the **TCH-165** stock solution can be further diluted in the appropriate cell culture medium to the desired final concentration. It is important to ensure that the final concentration of DMSO in the culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-

induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experimental design.

Concluding Remarks

TCH-165 is a valuable research tool for investigating the ubiquitin-independent proteasome pathway and its role in health and disease. The protocols provided in this document are intended to serve as a guide for the proper handling and use of this compound. As with any chemical reagent, appropriate personal protective equipment should be worn, and all handling should be performed in a well-ventilated area. For specific experimental applications, further optimization of concentrations and incubation times may be necessary.

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References

- 1. Small Molecule Modulation of Proteasome Assembly - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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